

3-(1-Piperidinylmethyl)-morpholine 2HCl as a reference standard

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Compound of Interest

Compound Name: 3-(1-Piperidinylmethyl)-morpholine
2HCl

Cat. No.: B12102014

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Technical Comparison Guide: **3-(1-Piperidinylmethyl)-morpholine 2HCl** as a Reference Standard

Executive Summary & Structural Context

3-(1-Piperidinylmethyl)-morpholine 2HCl is a specialized heterocyclic reference standard, primarily utilized in the quality control (QC) and impurity profiling of pharmaceutical intermediates containing the morpholine-piperidine scaffold.

Critical Structural Distinction (Nomenclature Alert): This compound is frequently confused with its regioisomer, 4-(3-Piperidinylmethyl)morpholine (CAS 81310-61-4), a common building block.

- **The User's Target (3-(1-Piperidinylmethyl)-morpholine):** A morpholine ring substituted at the C3 carbon with a methyl-piperidine group attached via the piperidine nitrogen (N1). This is often a process impurity or a specific pharmacophore in Sigma receptor ligands.
- **The Common Isomer:** A morpholine ring substituted at the N4 nitrogen with a methyl-piperidine group attached via the piperidine C3 carbon.

This guide focuses on the validation, handling, and analytical comparison of the **3-(1-Piperidinylmethyl)-morpholine 2HCl** salt form, specifically distinguishing it from its isomers and free base counterparts.

Comparative Analysis: Performance & Suitability

Comparison 1: 2HCl Salt vs. Free Base

The 2HCl salt is the preferred form for reference standards due to its superior thermodynamic stability and handling properties.

Feature	2HCl Salt (Reference Standard)	Free Base (Precursor/Reagent)	Impact on Analysis
Physical State	Crystalline Solid (White/Off-white)	Viscous Oil or Low-Melting Solid	<p>Weighing Accuracy: Solids allow for precise gravimetric preparation (<0.1% error). Oils require volumetric handling, increasing uncertainty.</p>
Hygroscopicity	Moderate to High (Deliquescent)	Low (Hydrophobic)	<p>Storage: 2HCl requires desiccated storage (-20°C). Moisture uptake can skew assay values if not corrected (See Protocol 1).</p>
Stability	High (Resistant to Oxidation)	Low (Prone to N-Oxidation)	<p>Shelf-Life: 2HCl standards remain stable for >2 years; free bases degrade via air oxidation, generating "N-oxide" impurities.</p>
Solubility	High in Water, MeOH, DMSO	High in DCM, EtOAc; Low in Water	<p>HPLC Compatibility: 2HCl is directly compatible with aqueous mobile phases (Reverse Phase).</p>

Comparison 2: Certified Reference Material (CRM) vs. Analytical Standard

For GMP release testing, the grade of the standard dictates the regulatory compliance level.

Standard Grade	Certified Reference Material (CRM)	Analytical Standard (AS)	Research Grade
Traceability	SI-Traceable (NIST/BIPM)	Traceable to Internal Primary Std	None
Uncertainty	Explicitly stated (e.g., 99.5% ± 0.3%)	Purity stated (e.g., >98%)	"As is"
Use Case	Method Validation, Calibration	Routine QC, ID Confirmation	Early R&D Screening
Cost	High ()	Medium ()	Low (\$)

Recommendation: Use Analytical Standard Grade for routine impurity identification. Use CRM only if this specific isomer is a critical quality attribute (CQA) in a late-stage clinical drug.

Analytical Methodologies & Protocols

Protocol 1: Handling & Stock Solution Preparation (2HCl Salt)

- Challenge: The 2HCl salt is hygroscopic. Weighing it in an open vessel leads to rapid water uptake, artificially lowering the calculated concentration.
- Correction Factor:

Step-by-Step Workflow:

- Equilibration: Allow the vial to reach room temperature (20-25°C) inside a desiccator before opening to prevent condensation.
- Weighing: Weigh 10.0 mg of the standard into a volumetric flask using a microbalance (d=0.001 mg). Do not use weighing paper; weigh directly into the vessel.

- **Dissolution:** Dissolve in Methanol:Water (50:50 v/v). Pure organic solvents (ACN) may not fully dissolve the salt form immediately.
- **Sonicate:** Sonicate for 5 minutes to ensure complete dissociation of the HCl counter-ions.
- **Storage:** Aliquot into amber glass vials. Store at -80°C. Stability: 3 months.

Protocol 2: HPLC Separation of Regioisomers

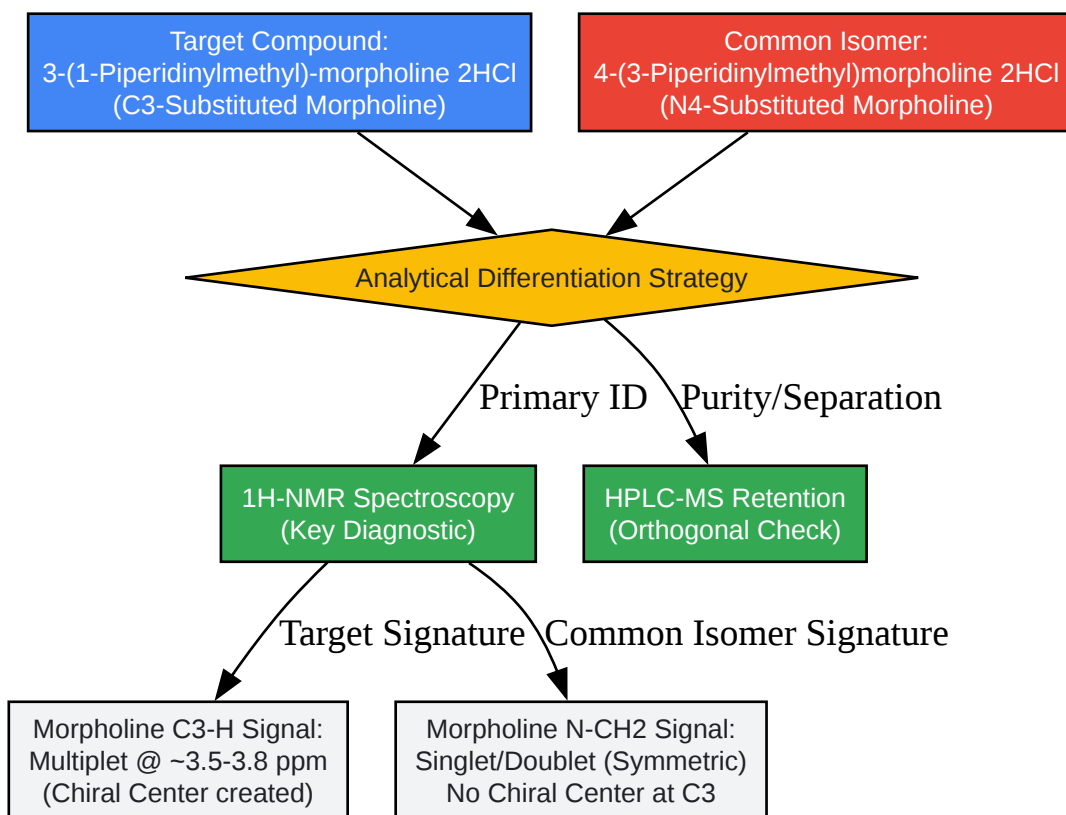
Distinguishing the C3-substituted (User's) vs. N4-substituted (Common) isomers requires a specific stationary phase interaction.

- **Column:** C18 Polar Embedded (e.g., Waters SymmetryShield RP18 or Phenomenex Synergi Fusion). The polar group interacts with the differing basicity of the morpholine nitrogen.
- **Mobile Phase A:** 10 mM Ammonium Formate, pH 3.0 (Maintains protonation).
- **Mobile Phase B:** Acetonitrile.
- **Gradient:** 5% B to 30% B over 15 minutes.
- **Detection:** UV at 210 nm (Low sensitivity due to lack of chromophore) or CAD/ELSD (Preferred for non-chromophoric amines).

Visualizations (Graphviz DOT)

Diagram 1: Structural Isomerism & Analytical Differentiation

This diagram illustrates the critical difference between the user's compound and the common isomer, and the analytical path to distinguish them.

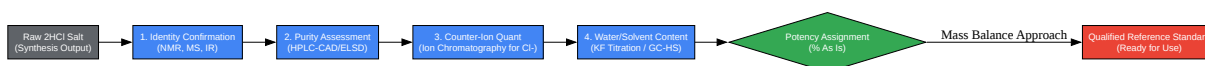


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Caption: Analytical differentiation strategy between the target C3-substituted isomer and the common N4-substituted isomer using NMR and HPLC.

Diagram 2: Reference Standard Qualification Workflow

A self-validating workflow for qualifying the 2HCl salt as a reference standard.



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Caption: Mass balance approach for assigning potency to the **3-(1-Piperidinylmethyl)-morpholine 2HCl** reference standard.

References

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Sources

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